

Safety Application Notes and Protocols for 2-tert-Butyl-4,6-dimethylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-tert-Butyl-4,6-dimethylphenol

Cat. No.: B043266

[Get Quote](#)

Introduction

2-tert-Butyl-4,6-dimethylphenol (CAS No. 1879-09-0), also known as 6-tert-Butyl-2,4-xyleneol, is an alkylated phenol used as an antioxidant in various industrial applications, including fuels and lubricants.[1][2][3] Due to its toxicological profile, stringent safety measures are imperative during its handling, storage, and disposal to protect laboratory personnel and the environment. This document provides detailed protocols and safety data to ensure its safe use in a research and development setting.

Hazard Identification and Classification

2-tert-Butyl-4,6-dimethylphenol is a hazardous substance with multiple routes of potential exposure.[4] It is classified as harmful or toxic if swallowed, fatal or toxic in contact with skin, and harmful if inhaled.[4][5][6][7] The compound is a known irritant to the skin, eyes, and respiratory system.[4][5] Furthermore, there is a risk of damage to organs, specifically the liver and kidney, through prolonged or repeated oral exposure.[5] It is also recognized as being toxic to aquatic life with long-lasting effects.[6]

GHS Hazard Statements: H302, H310, H315, H319, H373, H411.[5]

Signal Word: Danger.[5]

GHS Pictogram	Hazard Class & Category	Description
ngcontent-ng-c282987731="alt text	Acute Toxicity, Dermal (Category 1)	May cause skin irritation with skin.[7]
ngcontent-ng-c282987731="alt text	Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[6]
Skin Irritation (Category 2)	Causes skin irritation.[5][6]	
Serious Eye Irritation (Category 2)	Causes serious eye irritation. [5][6]	
ngcontent-ng-c282987731="alt text	Specific Target Organ Toxicity, Repeated Exposure (Category 2)	May cause damage to organs through prolonged or repeated exposure.[6]
alt text	Hazardous to the Aquatic Environment, Chronic (Category 2)	Toxic to aquatic life with long lasting effects.[6]

Physicochemical and Toxicological Data

Proper handling procedures are informed by the substance's physical and chemical properties.

Table 1: Physical and Chemical Properties of **2-tert-Butyl-4,6-dimethylphenol**

Property	Value	Reference
CAS Number	1879-09-0	[4][8]
Molecular Formula	C ₁₂ H ₁₈ O	[1][5][8]
Molecular Weight	178.27 g/mol	[5][8]
Appearance	Colorless to yellow liquid or low melting solid.[5][9]	[5][9]
Melting Point	21 - 23 °C / 70 - 73 °F	[1][6]
Boiling Point	249 °C / 480.2 °F	[6][10]
Flash Point	111 - 112 °C	[9][10]
Water Solubility	Insoluble	[9][10]

| Incompatibilities | Strong oxidizing agents, bases, strong reducing substances (e.g., hydrides, alkali metals).[5][9][10] |[5][9][10] |

Experimental Protocols

Strict adherence to the following protocols is mandatory for all personnel handling this substance.

Objective: To outline the necessary precautions for routine handling and storage to minimize exposure risk.

A. Engineering Controls:

- All handling of **2-tert-Butyl-4,6-dimethylphenol**, including weighing and dilutions, must be conducted inside a certified chemical fume hood to keep airborne concentrations low.[4][10]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[4]

B. Personal Protective Equipment (PPE): The following PPE must be worn at all times.

Protection Type	Specification	Rationale
Eye/Face	Chemical splash goggles conforming to EN166 or NIOSH standards.[2][4]	Protects against splashes and eye irritation.[4]
Hand	Chemically resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before use.[11]	Prevents skin contact, which can be fatal.[5]
Body	Laboratory coat and appropriate protective clothing to prevent skin exposure.[4]	Prevents accidental skin contact.[4]
Respiratory	Not required if work is performed in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[4]	Prevents respiratory tract irritation from inhalation.[4]

C. Handling Procedure:

- Before starting, ensure all required PPE is worn correctly.
- Avoid all direct physical contact with the chemical.[10]
- Do not eat, drink, or smoke in the handling area.[6][12]
- Dispense the chemical carefully to avoid splashing or creating mists/vapors.[4]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[2][6]

D. Storage Requirements:

- Store in a cool, dry, dark, and well-ventilated area.[4][10]

- Keep the container tightly closed when not in use.[4][12]
- Store away from incompatible materials such as strong oxidizing agents and bases.[5][10]
- The storage area should be clearly labeled and secured from untrained individuals.[10]

Objective: To provide immediate first aid instructions in case of accidental exposure. Medical attention is required in all exposure cases.[4]

A. In Case of Skin Contact:

- Immediately call for emergency medical assistance.[6]
- Remove all contaminated clothing and shoes without delay.[4]
- Flush the affected skin with large amounts of water for at least 15-20 minutes.[4][10]
- Do not spread the material to unaffected skin.[10]

B. In Case of Eye Contact:

- Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6]
- Remove contact lenses if present and easy to do so. Continue rinsing.[6]
- Seek immediate medical aid.[4]

C. In Case of Inhalation:

- Move the victim to fresh air immediately.[4]
- If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration using a pocket mask with a one-way valve; do not use the mouth-to-mouth method.[6][10]
- Seek immediate medical attention.[4]

D. In Case of Ingestion:

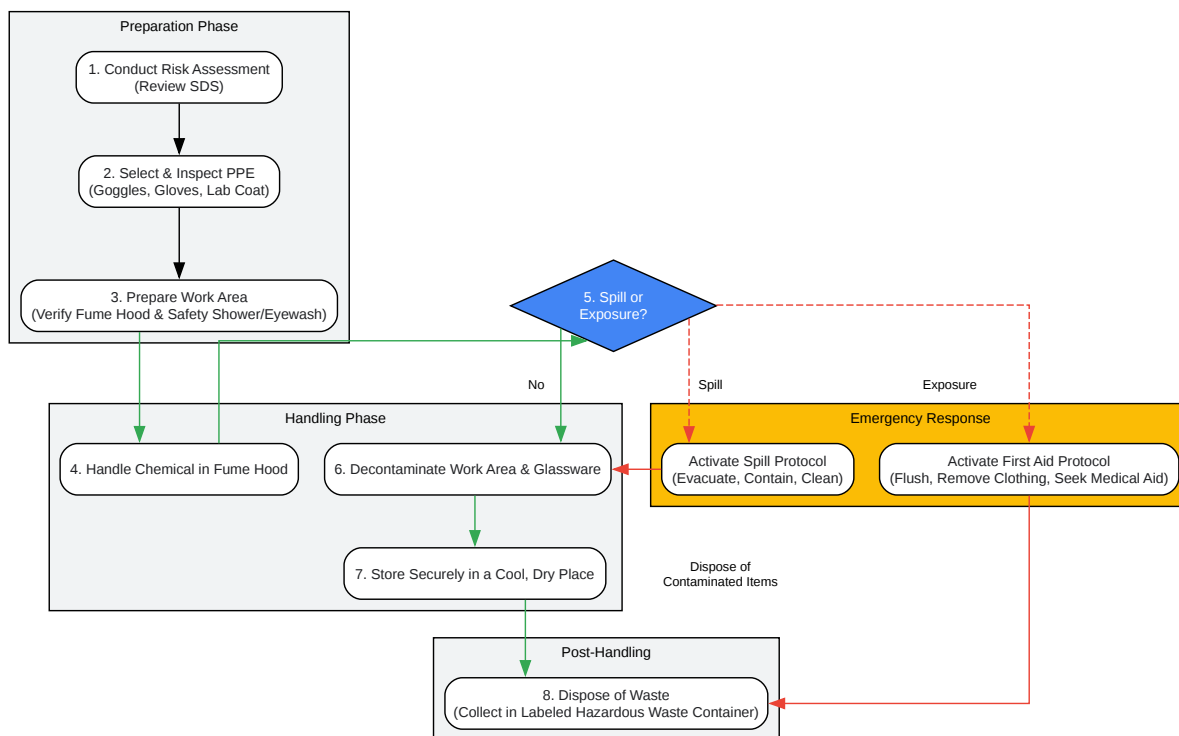
- Call a physician or poison control center immediately.[6]
- Wash the mouth out with water.[4]
- Do NOT induce vomiting.[6]
- Never give anything by mouth to an unconscious person.[11]

Objective: To safely contain, clean up, and dispose of spills.

- Evacuation and Isolation: Evacuate all non-essential personnel from the spill area. Isolate the area and increase ventilation.[3]
- Personal Protection: Don the appropriate PPE as described in Protocol 1, including respiratory protection if necessary.
- Containment: Stop the leak if it can be done without risk. Prevent the spill from entering drains or waterways.[10]
- Cleanup:
 - Absorb the spill using an inert, non-combustible material such as vermiculite, sand, or earth.[4]
 - Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[4]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Reporting: Report the incident to the laboratory supervisor and institutional safety office.

Workflow and Logic Diagrams

The following diagram illustrates the logical workflow for safely handling **2-tert-Butyl-4,6-dimethylphenol** from initial planning to final waste disposal.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2-tert-Butyl-4,6-dimethylphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dimethyl-6-tert-butylphenol - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. 2,4-Dimethyl-6-tert-butylphenol | C₁₂H₁₈O | CID 15884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.se [fishersci.se]
- 6. fishersci.com [fishersci.com]
- 7. 2-(tert-Butyl)-4,6-dimethylphenol, 97% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. scbt.com [scbt.com]
- 9. echemi.com [echemi.com]
- 10. 2-(tert-Butyl)-4,6-dimethylphenol(1879-09-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. capotchem.cn [capotchem.cn]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safety Application Notes and Protocols for 2-tert-Butyl-4,6-dimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043266#safety-precautions-for-handling-2-tert-butyl-4-6-dimethylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com